

# Application Notes: Galiellalactone as a Direct Inhibitor of STAT3 Signaling

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## Compound of Interest

Compound Name: Galiellalactone

Cat. No.: B15569966

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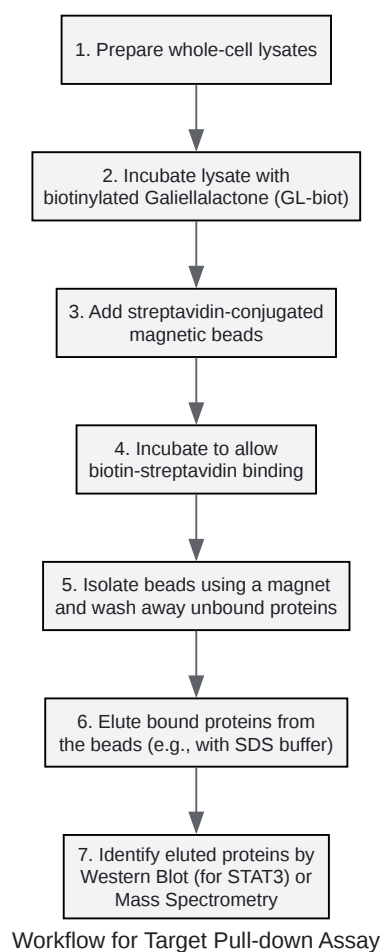
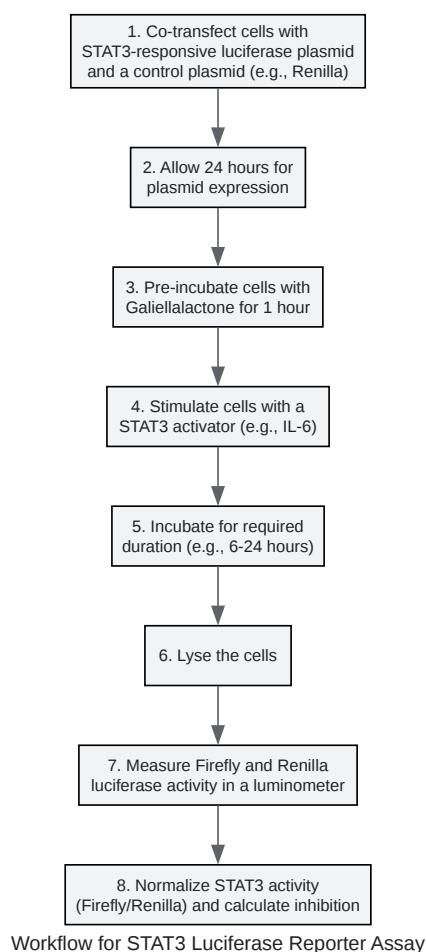
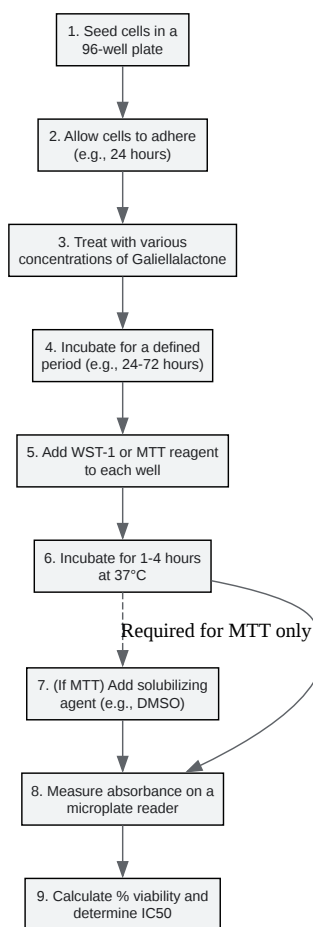
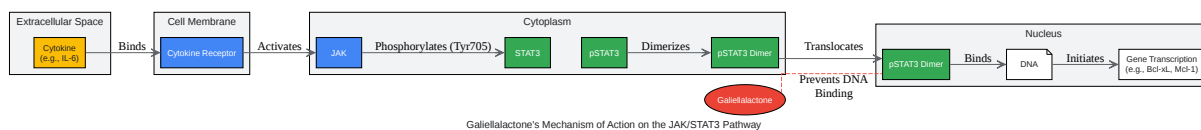
## Introduction

**Galiellalactone** is a fungal metabolite identified as a potent, direct inhibitor of the Signal Transducer and Activator of Transcription 3 (STAT3) signaling pathway.<sup>[1][2][3][4]</sup> Constitutively active STAT3 is a key driver in various malignancies, including castration-resistant prostate cancer and triple-negative breast cancer, making it a significant therapeutic target.<sup>[1][3][5]</sup>

**Galiellalactone** exerts its effects by covalently binding to cysteine residues within the STAT3 protein, which sterically hinders its ability to bind to DNA, thereby inhibiting the transcription of STAT3-regulated genes.<sup>[1][3][4]</sup> Notably, this mechanism of action does not affect the phosphorylation status of STAT3.<sup>[1][3][4][6]</sup> These application notes provide an overview of **Galiellalactone**'s in vitro activity and detailed protocols for key experimental assays.

## Mechanism of Action

**Galiellalactone** functions as a direct, irreversible inhibitor of STAT3. The molecule contains a reactive  $\alpha,\beta$ -unsaturated lactone functionality that covalently binds to specific cysteine residues on the STAT3 protein (Cys-367, Cys-468, and Cys-542 have been identified via mass spectrometry).<sup>[1][3]</sup> This binding event prevents the STAT3 dimer from attaching to its specific DNA transcriptional elements.<sup>[1][4]</sup> Unlike many other STAT3 inhibitors that target the upstream Janus kinases (JAKs) or the STAT3 phosphorylation process, **Galiellalactone** acts on the final step of the signaling cascade.<sup>[7][8]</sup> This direct inhibition blocks the expression of STAT3 target genes involved in proliferation, survival, and apoptosis, such as Mcl-1, Bcl-xL, and Cyclin D1.<sup>[9][10][11]</sup>



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